

Personal protective equipment for handling Fatp1-IN-2

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Compound of Interest

Compound Name: Fatp1-IN-2

Cat. No.: B10829457

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Essential Safety and Handling Guide for Fatp1-IN-2

Disclaimer: As of the date of this document, a specific Safety Data Sheet (SDS) for **Fatp1-IN-2** is not publicly available. The following guidance is based on established best practices for handling novel small molecule inhibitors in a laboratory setting. Researchers must consult the manufacturer-provided SDS for **Fatp1-IN-2** as the authoritative source of safety information and adhere to their institution's specific Environmental Health and Safety (EHS) guidelines.

This guide provides a procedural framework for the safe operational use and disposal of the fatty acid transport protein 1 (FATP1) inhibitor, **Fatp1-IN-2**. It is intended for researchers, scientists, and drug development professionals to ensure personnel safety and regulatory compliance.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure during all stages of handling **Fatp1-IN-2**, from receiving and unpacking to experimental use and disposal. The following table summarizes the required PPE.

Equipment	Specification	Purpose
Eye Protection	Chemical splash goggles or safety glasses meeting ANSI Z87.1 standards. A face shield should be worn over safety glasses if there is a risk of splashes.	Protects eyes from splashes and aerosols.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Double gloving is recommended.	Prevents dermal absorption. Gloves should be inspected before use and changed frequently.
Body Protection	A fully buttoned lab coat. A chemical-resistant apron or disposable coveralls should be considered for larger quantities.	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) is required when handling the powdered form of the compound to avoid inhalation. [1] [2]	Prevents inhalation of airborne particles.
Footwear	Closed-toe shoes that cover the entire foot.	Protects feet from spills.

Operational Plan: Step-by-Step Handling Protocol

All procedures involving **Fatp1-IN-2** should be performed in a designated area, such as a certified chemical fume hood, to minimize inhalation exposure.

1. Preparation and Weighing (Solid Compound):

- Don all required PPE.

- Perform all manipulations of the powdered compound within a chemical fume hood.
- Use a dedicated, clean spatula and weighing vessel.
- Carefully weigh the desired amount of **Fatp1-IN-2**.

2. Solubilization:

- Consult the product information sheet for the recommended solvent (e.g., DMSO).
- Add the solvent to the powdered compound slowly and carefully.
- Ensure the container is securely capped before mixing or vortexing to aid dissolution.

3. Preparation of Working Solutions:

- Perform all dilutions within the chemical fume hood.
- Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.

4. Storage:

- Store stock solutions of **Fatp1-IN-2** at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).
- Store in tightly sealed containers to prevent evaporation and contamination.

Disposal Plan

All waste generated from the handling of **Fatp1-IN-2** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Unused or expired solid Fatp1-IN-2 and contaminated disposables (e.g., weigh boats, pipette tips, gloves) must be collected in a designated, leak-proof, and clearly labeled hazardous waste container.
Liquid Waste	Unused stock solutions and working solutions must be collected in a designated, compatible, and leak-proof hazardous waste container. The container must be clearly labeled with "Hazardous Waste" and the full chemical name(s).
Empty Containers	The first rinse of a container that held Fatp1-IN-2 must be collected and disposed of as hazardous waste. After thorough rinsing, deface the original label and dispose of the container according to your institution's guidelines.

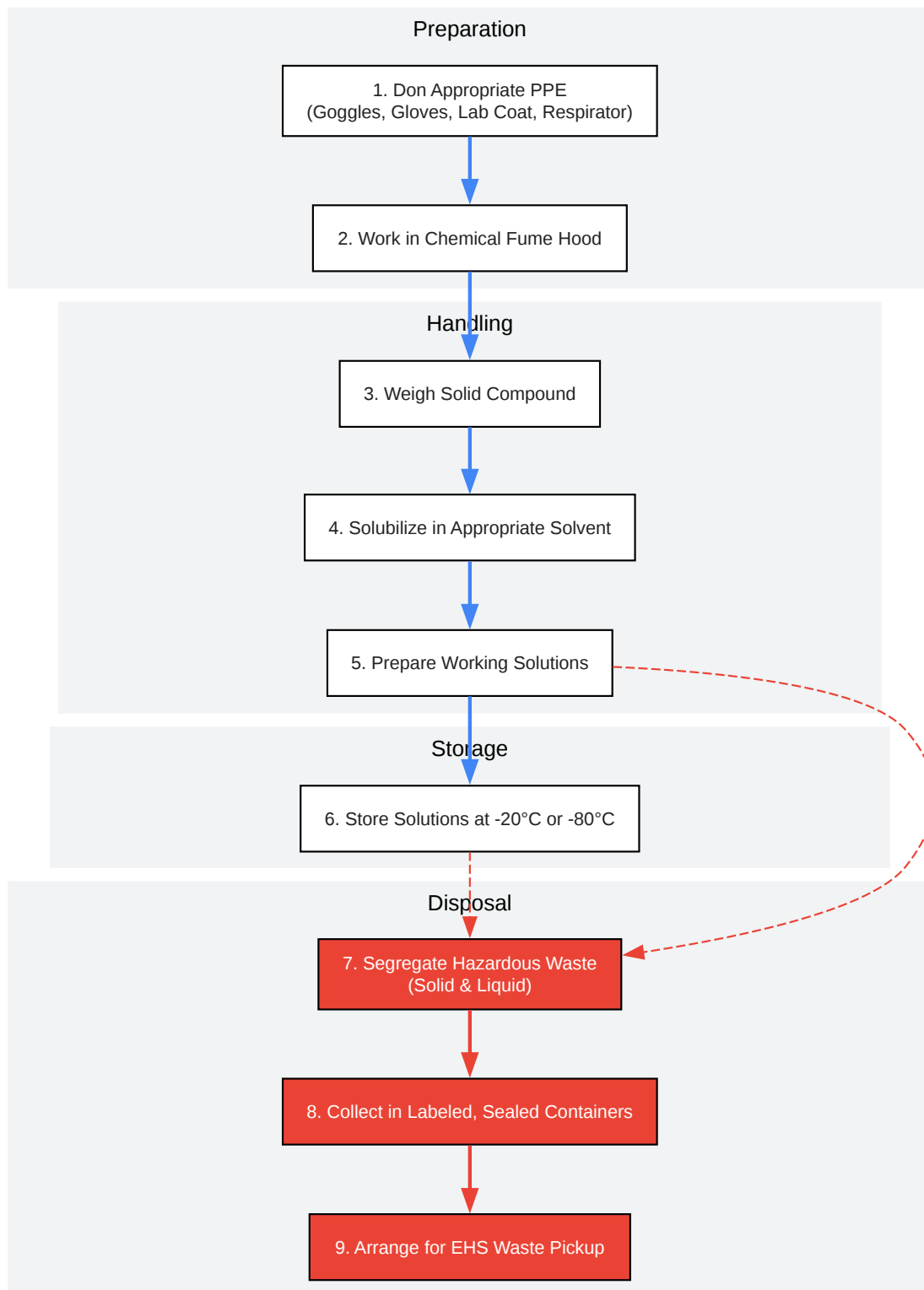
Waste Segregation and Collection:

- Never mix incompatible waste streams.
- Store waste containers in a designated, secure, and well-ventilated area, away from general laboratory traffic.
- Follow your institution's specific procedures for requesting a chemical waste pickup.

Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps and safety considerations for handling **Fatp1-IN-2**.

Fatp1-IN-2 Safe Handling Workflow



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Caption: Workflow for the safe handling of **Fatp1-IN-2**.

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References

- 1. Arylpiperazines as fatty acid transport protein 1 (FATP1) inhibitors with improved potency and pharmacokinetic properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mybiosource.com [mybiosource.com]
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